

Application Notes and Protocols for a Novel Neuraminidase Inhibitor

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Compound of Interest

Compound Name: Neuraminidase-IN-10

Cat. No.: B12393683

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Product Name: **Neuraminidase-IN-10** (Hypothetical)

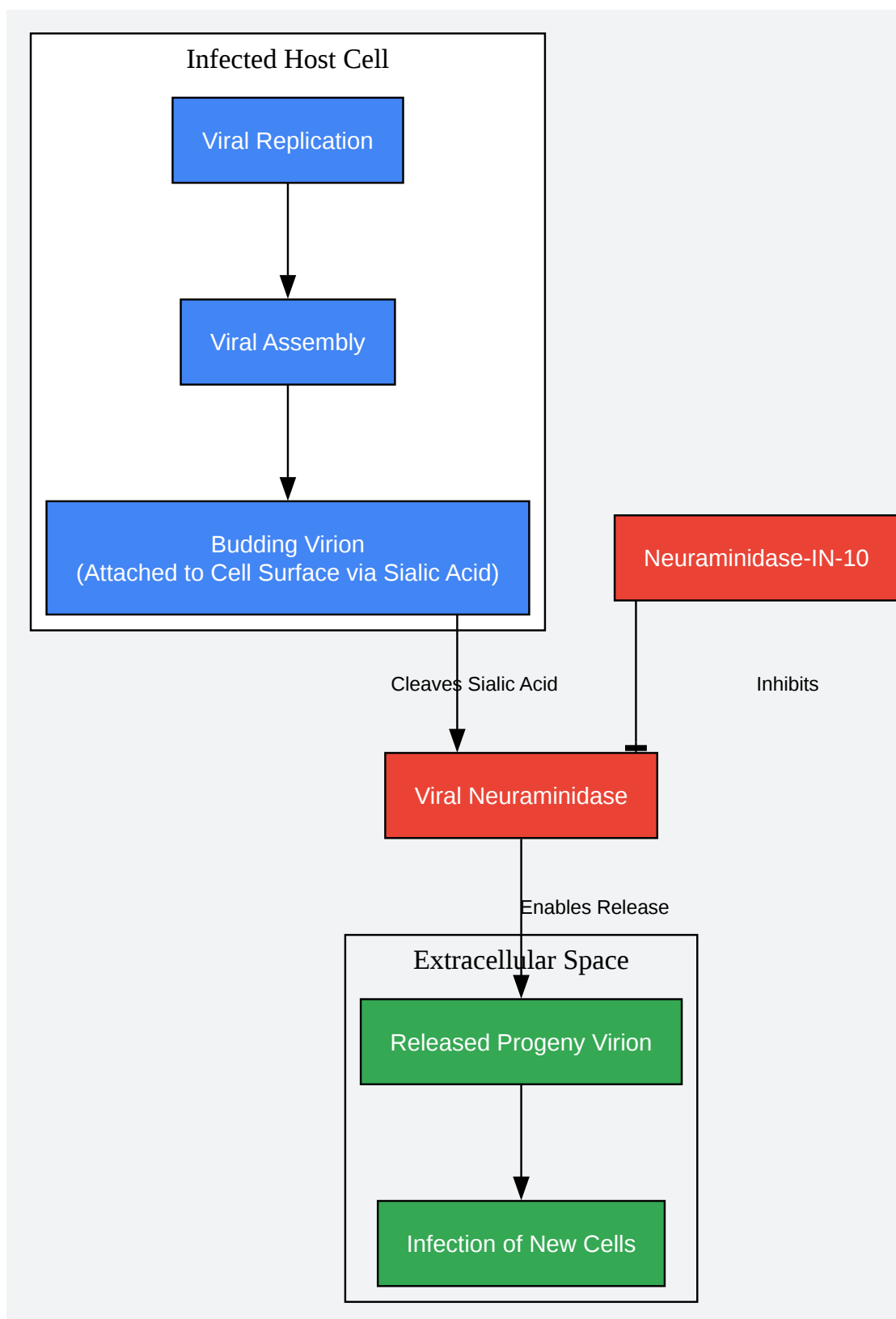
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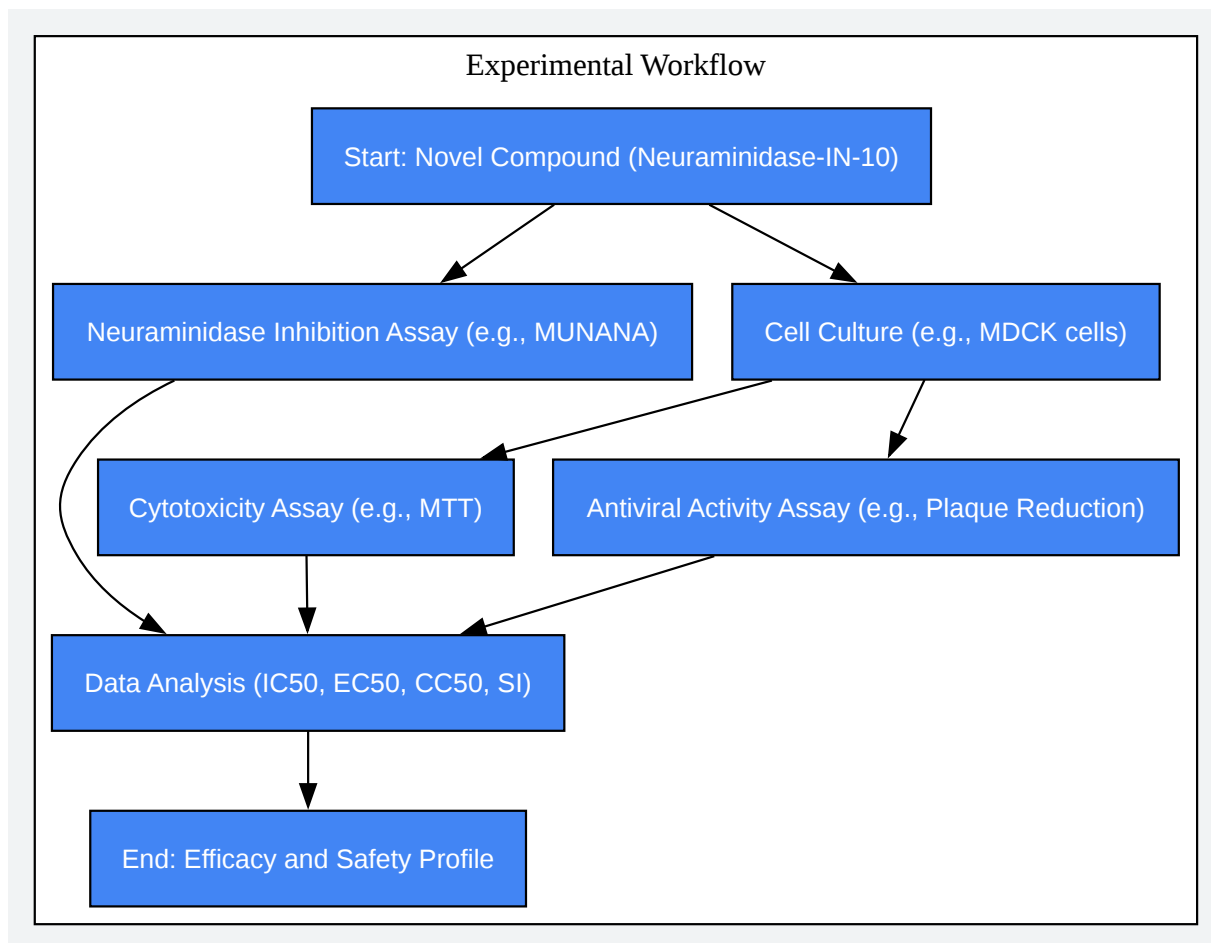
Introduction

Neuraminidase-IN-10 is a potent and selective inhibitor of viral neuraminidase, an essential enzyme for the release and spread of many enveloped viruses, most notably influenza viruses. By blocking the active site of neuraminidase, **Neuraminidase-IN-10** prevents the cleavage of sialic acid residues on the surface of infected cells and newly formed viral particles. This inhibition leads to the aggregation of virions at the cell surface and a reduction in viral propagation. These application notes provide detailed protocols for evaluating the in vitro efficacy of **Neuraminidase-IN-10**.

Mechanism of Action

Viral neuraminidase is a glycoside hydrolase enzyme that cleaves the glycosidic linkages of neuraminic acids. In influenza virus, it facilitates the release of progeny virions from the surface of infected cells. **Neuraminidase-IN-10** is designed to act as a competitive inhibitor of this enzyme, effectively halting the viral replication cycle at the budding and release stage.





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